

3,5-dimethoxybenzaldehyde photovoltaic cell development

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Chemical Profile of 3,5-Dimethoxybenzaldehyde

The table below summarizes the key physicochemical properties of **3,5-dimethoxybenzaldehyde** (CAS 7311-34-4), which are fundamental for any experimental design involving this compound [1] [2] [3].

Property	Value / Description
Molecular Formula	C~9~H~10~O~3~ [1] [3]
Molecular Weight	166.18 g/mol [1] [3]
CAS Registry Number	7311-34-4 [1] [3]
Physical Form	Solid [2]
Melting Point	45-48 °C (lit.) [2]
Boiling Point	151 °C at 16 mmHg [2]; 424.2 K at 0.021 bar [1]
IUPAC Name	3,5-Dimethoxybenzaldehyde [1]
SMILES	[H]C(=O)c1cc(OC)cc(OC)c1 [2]

Property	Value / Description
Log P (Calculated)	1.856 [3]

Indirect Contexts in Energy Research

Although a direct link to photovoltaics is not established, the search results show that structurally similar compounds are researched for energy applications:

- **Role as a Synthetic Intermediate:** **3,5-Dimethoxybenzaldehyde** is commonly used as a **synthesis building block** [2] [3]. It could potentially be employed in the synthesis of more complex organic molecules, such as dyes or semiconductors, for use in solar cells.
- **Research on Analogous Compounds:**
 - **Vanillin-derived compounds:** A vanillin derivative, 4-hydroxy-**3,5-dimethoxybenzaldehyde** (VND3207), has been studied for its ability to **scavenge free radicals** [4]. While this research was in a radioprotection context, managing electron/hole pairs and radical species is also central to photovoltaic function.
 - **Curcumin-derived dyes:** Curcumin and its derivatives, which share some structural features with benzaldehyde compounds, have been investigated as **natural sensitizers in dye-sensitized solar cells (DSSCs)** [5].

Suggested Experimental Pathways

Based on the available information, here are potential experimental approaches to explore the applicability of **3,5-dimethoxybenzaldehyde** in photovoltaics.

Protocol 1: Synthesis of Complex Organic Molecules

Objective: To use **3,5-dimethoxybenzaldehyde** as a precursor for synthesizing novel organic dyes or electron transport materials.

- **Methodology:**
 - **Knoevenagel Condensation:** React **3,5-dimethoxybenzaldehyde** with high-electron-demand cyanoacetate or rhodanine derivatives to create push-pull chromophores with strong intramolecular charge transfer characteristics.

- **Characterization:** Purify the product via column chromatography and verify its structure using NMR (^1H , ^{13}C) and mass spectrometry.
- **Optical and Electrochemical Analysis:**
 - Obtain UV-Vis absorption and fluorescence emission spectra in various solvents.
 - Perform cyclic voltammetry (CV) to determine the HOMO and LUMO energy levels. The oxidation and reduction potentials can be related to these energy levels [5].

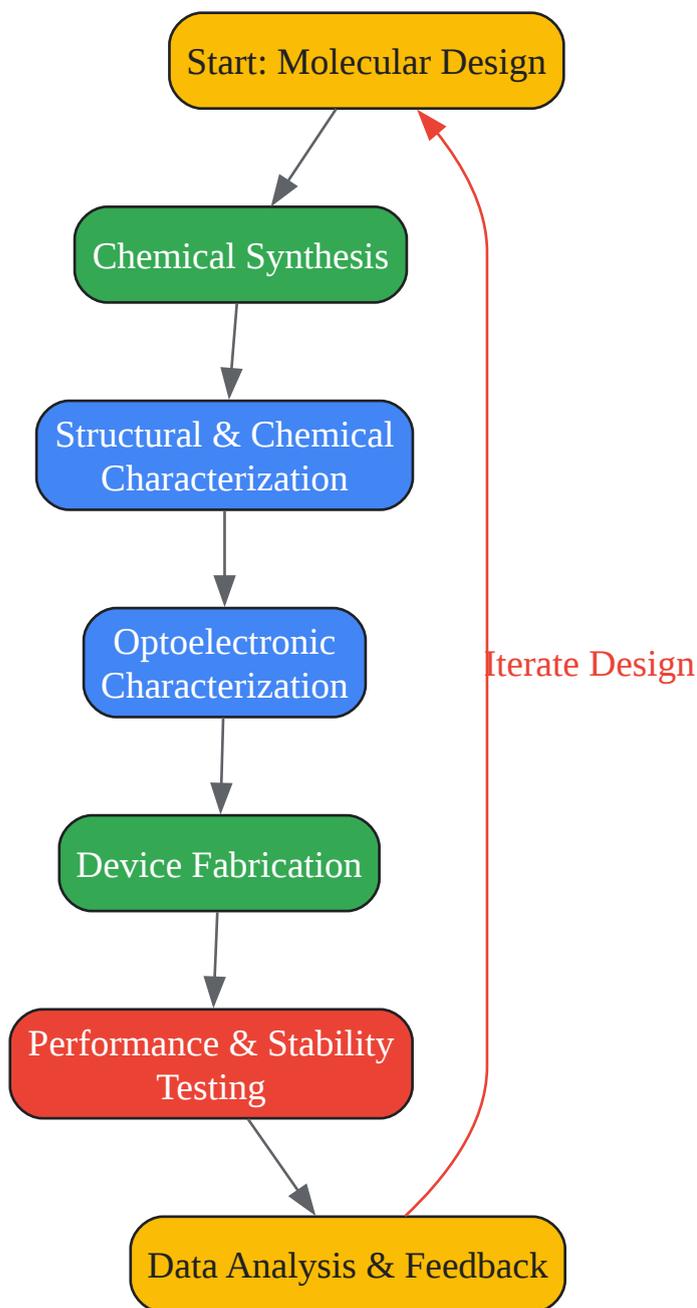
Protocol 2: Formulation as an Additive in Perovskite Inks

Objective: To investigate the effect of **3,5-dimethoxybenzaldehyde** as an additive in perovskite precursor solutions on film quality and device performance. This is hypothetical, inspired by the functional groups of the molecule.

- **Methodology:**
 - **Ink Preparation:** Add a small, controlled molar percentage (e.g., 0.1% to 1.0%) of **3,5-dimethoxybenzaldehyde** to a standard MAPbI₃ or FAPbI₃ perovskite precursor solution in DMF/DMSO.
 - **Film Deposition & Device Fabrication:** Spin-coat the ink onto substrates. Follow standard procedures for annealing and completing the full solar cell device with charge transport layers.
 - **Performance & Stability Testing:**
 - Measure current density-voltage (J-V) characteristics under standard AM 1.5G illumination. Adhere to strict calibration protocols to avoid the common discrepancies between integrated EQE and J-V measurements found in perovskite literature [6].
 - Track stabilized power output and device longevity under continuous illumination or environmental stress.

Experimental Workflow Diagram

The following diagram outlines a generalized workflow for developing and testing a new organic photoactive material, which can be adapted for research involving **3,5-dimethoxybenzaldehyde**.



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How to Proceed with Your Research

Given the lack of direct references, here are practical steps to advance your investigation:

- **Explore Specialized Databases:** Conduct a thorough search in scientific databases like SciFinder, Reaxys, or the perovskite database project mentioned in one of the articles [6] using the compound's

CAS number (7311-34-4) and keywords like "solar cell," "photovoltaic," or "DSSC."

- **Focus on Synthesis Literature:** The primary known use of **3,5-dimethoxybenzaldehyde** is as a building block. Research its known reactions—SPRESIweb data indicates it is a reactant in 183 different synthesis pathways [3].
- **Investigate Analogues:** Look into the performance of structurally similar molecules (like other dimethoxybenzaldehydes or curcumin derivatives [5] [4]) in solar cells to form a hypothesis about its potential utility.

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References

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